

A Technical Overview of Diphenylacetyl Chloride: Molecular Weight and Formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenylacetyl chloride*

Cat. No.: B195547

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is paramount. This guide provides core technical data on **Diphenylacetyl chloride**, a reagent utilized in various organic syntheses.

Diphenylacetyl chloride is an acyl chloride that is valuable in organic chemistry, particularly for introducing the diphenylacetyl group into molecules.^[1] It is used in the synthesis of pharmaceuticals and other complex organic compounds.^[1]

Quantitative Data Summary

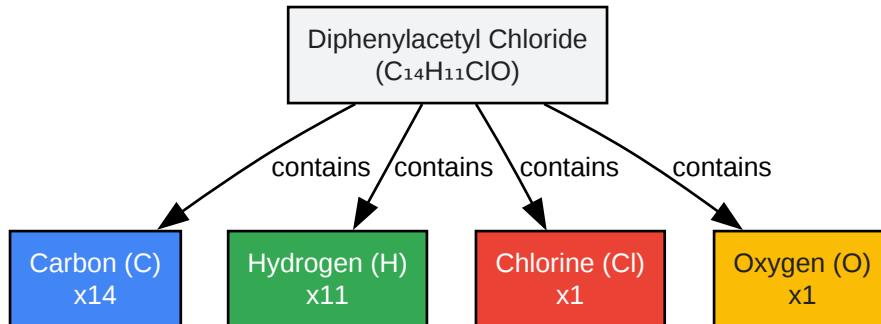
The fundamental molecular properties of **Diphenylacetyl chloride** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₁₁ ClO ^{[2][3][4]}
Linear Formula	(C ₆ H ₅) ₂ CHCOC ^{[5][6]}
Molecular Weight	230.69 g/mol ^{[2][3][4][5][6]}
CAS Number	1871-76-7 ^{[2][5]}

Elemental Composition

The following diagram illustrates the elemental makeup of a single molecule of **Diphenylacetyl chloride** as derived from its molecular formula.

Elemental Composition of Diphenylacetyl Chloride ($C_{14}H_{11}ClO$)



[Click to download full resolution via product page](#)

Elemental composition of Diphenylacetyl Chloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1871-76-7: Diphenylacetyl chloride | CymitQuimica [cymitquimica.com]
- 2. Diphenylacetyl chloride [webbook.nist.gov]
- 3. labsolu.ca [labsolu.ca]
- 4. 2,2-Diphenylacetyl chloride | $C_{14}H_{11}ClO$ | CID 74637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Diphenylacetyl Chloride-1871-76-7 [ganeshremedies.com]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [A Technical Overview of Diphenylacetyl Chloride: Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b195547#diphenylacetyl-chloride-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com